

Infrared (IR) and Mass Spectrometry (MS) data for 2,6-Dibromopyridine.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,6-Dibromopyridine

Cat. No.: B144722

[Get Quote](#)

Spectroscopic Analysis of 2,6-Dibromopyridine: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of **2,6-Dibromopyridine** using Infrared (IR) Spectroscopy and Mass Spectrometry (MS). The document outlines the spectral data, detailed experimental protocols, and a logical workflow for the characterization of this compound, which is a valuable building block in pharmaceutical and chemical synthesis.

Infrared (IR) Spectroscopy Data

The infrared spectrum of **2,6-Dibromopyridine** reveals key vibrational modes associated with its aromatic and carbon-bromine bonds. The data presented below was obtained for a solid sample.

Wavenumber (cm ⁻¹)	Intensity	Vibrational Assignment
~3080 - 3050	Weak	Aromatic C-H Stretch
~1560 - 1540	Strong	C=C Aromatic Ring Stretch
~1420 - 1400	Medium	C=C Aromatic Ring Stretch
~1150 - 1130	Medium	In-plane C-H Bending
~780 - 760	Strong	Out-of-plane C-H Bending
~680 - 660	Strong	C-Br Stretch

Mass Spectrometry (MS) Data

Electron Ionization Mass Spectrometry (EI-MS) of **2,6-Dibromopyridine** provides crucial information about its molecular weight and fragmentation pattern. The presence of two bromine atoms results in a characteristic isotopic pattern for the molecular ion and bromine-containing fragments.

m/z	Relative Intensity (%)	Proposed Fragment
235	50	[C ₅ H ₃ ⁷⁹ Br ₂ N] ⁺ (Molecular Ion)
237	100	[C ₅ H ₃ ⁷⁹ Br ⁸¹ BrN] ⁺ (Molecular Ion Isotope)
239	50	[C ₅ H ₃ ⁸¹ Br ₂ N] ⁺ (Molecular Ion Isotope)
156	80	[C ₅ H ₃ ⁷⁹ BrN] ⁺
158	80	[C ₅ H ₃ ⁸¹ BrN] ⁺
77	24	[C ₅ H ₃ N] ⁺
76	80	[C ₅ H ₂ N] ⁺
50	38	[C ₄ H ₂] ⁺

Experimental Protocols

Infrared Spectroscopy (FTIR) - KBr Pellet Method

This protocol outlines the procedure for acquiring an infrared spectrum of a solid sample, such as **2,6-Dibromopyridine**, using the potassium bromide (KBr) pellet technique.^{[1][2][3][4][5]}

- Sample and KBr Preparation:
 - Thoroughly dry spectroscopic grade potassium bromide (KBr) in an oven at 110°C for at least 4 hours to remove any absorbed moisture.
 - Store the dried KBr in a desiccator.
 - Weigh approximately 1-2 mg of the **2,6-Dibromopyridine** sample and 100-200 mg of the dried KBr. The sample-to-KBr ratio should be roughly 1:100.
- Grinding and Mixing:
 - In a clean and dry agate mortar and pestle, grind the KBr to a fine powder.
 - Add the **2,6-Dibromopyridine** sample to the mortar and continue to grind the mixture until a homogenous, fine powder is obtained. The grinding helps to reduce particle size and ensure even distribution of the sample in the KBr matrix.
- Pellet Formation:
 - Transfer the powdered mixture into a pellet die.
 - Place the die in a hydraulic press.
 - Apply pressure (typically 8-10 tons) for several minutes to form a transparent or translucent pellet.
- Spectral Acquisition:
 - Carefully remove the KBr pellet from the die and place it in the sample holder of the FTIR spectrometer.
 - Acquire a background spectrum of the empty sample compartment.

- Acquire the sample spectrum over the desired wavenumber range (e.g., 4000-400 cm^{-1}).
- Post-Measurement:
 - Clean the mortar, pestle, and pellet die thoroughly with an appropriate solvent (e.g., acetone or ethanol) and ensure they are dry before the next use.

Mass Spectrometry (EI-MS)

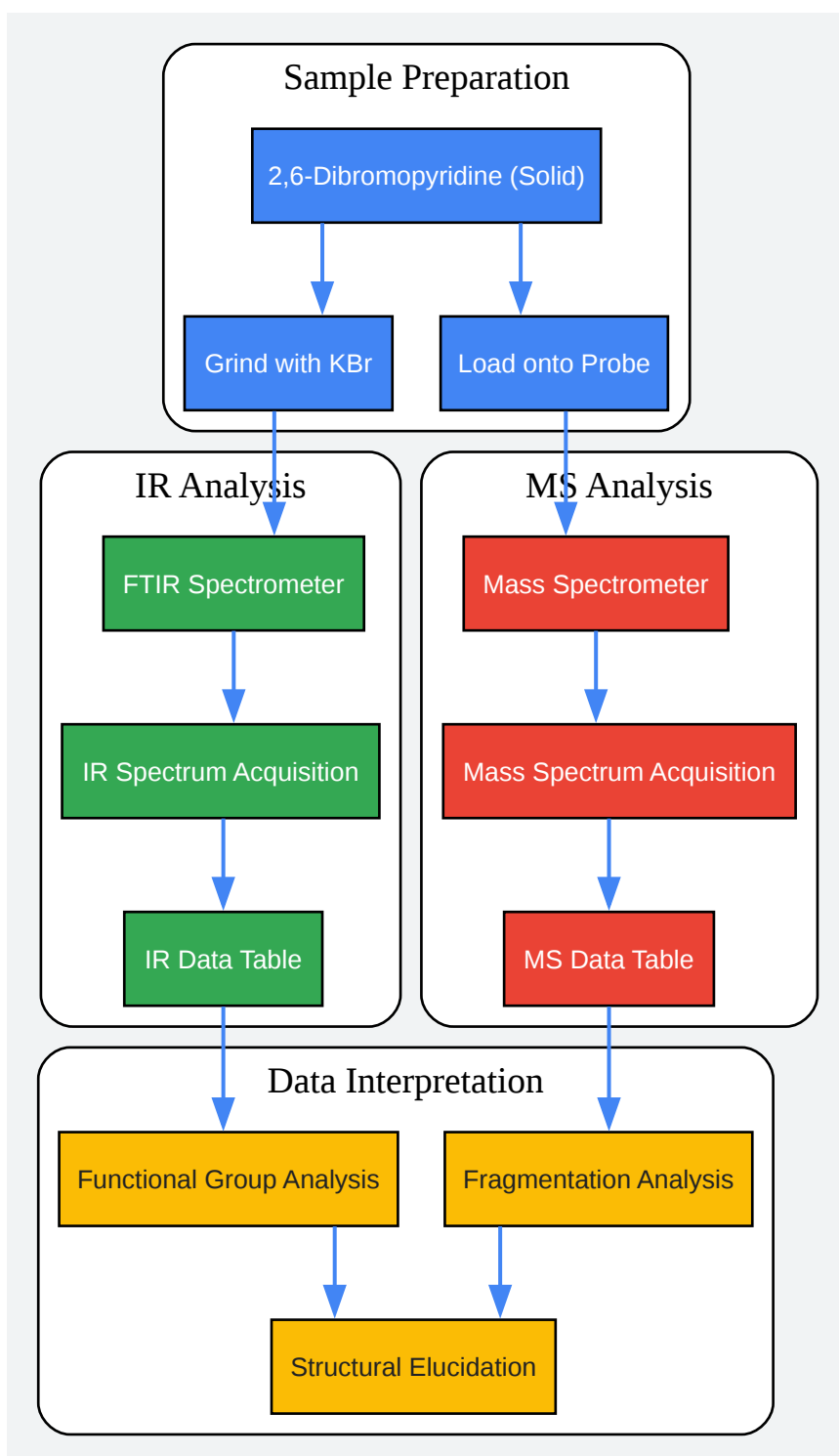
This protocol describes the general procedure for analyzing a solid, volatile compound like **2,6-Dibromopyridine** using Electron Ionization Mass Spectrometry (EI-MS).

- Sample Introduction:
 - Ensure the **2,6-Dibromopyridine** sample is pure and free of non-volatile impurities.
 - Introduce a small amount of the solid sample into a capillary tube or onto a direct insertion probe.
- Ionization:
 - Insert the probe into the ion source of the mass spectrometer.
 - The sample is vaporized by heating.
 - The gaseous molecules are then bombarded with a beam of high-energy electrons (typically 70 eV), causing the molecules to ionize and fragment.
- Mass Analysis:
 - The resulting positively charged ions (the molecular ion and fragment ions) are accelerated into the mass analyzer (e.g., a quadrupole or time-of-flight analyzer).
 - The mass analyzer separates the ions based on their mass-to-charge ratio (m/z).
- Detection:
 - The separated ions are detected, and their abundance is recorded.

- The resulting data is plotted as a mass spectrum, showing the relative intensity of each ion as a function of its m/z value.

Visualizations

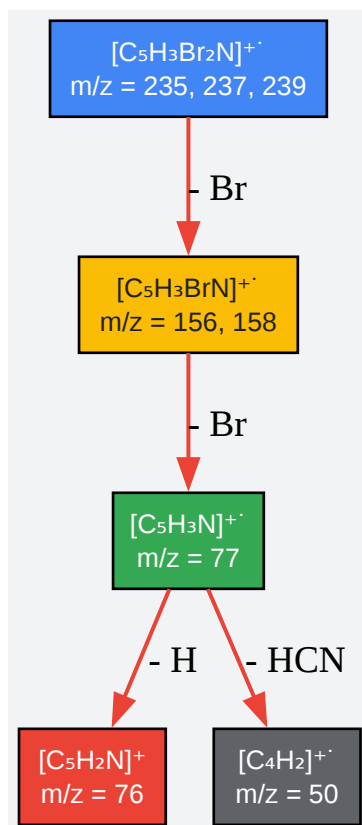
Experimental Workflow for Spectroscopic Analysis



[Click to download full resolution via product page](#)

Caption: Workflow for IR and MS analysis of **2,6-Dibromopyridine**.

Mass Spectrometry Fragmentation of 2,6-Dibromopyridine



[Click to download full resolution via product page](#)

Caption: Proposed fragmentation of **2,6-Dibromopyridine** in EI-MS.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. shimadzu.com [shimadzu.com]
- 2. scienceijsar.com [scienceijsar.com]
- 3. pelletpressdiesets.com [pelletpressdiesets.com]
- 4. KBr Pellet Method : SHIMADZU (Shimadzu Corporation) [shimadzu.com]
- 5. Preparation of ultrapure KBr pellet: New method for FTIR quantitative analysis | IJSAR [scienceijsar.com]
- To cite this document: BenchChem. [Infrared (IR) and Mass Spectrometry (MS) data for 2,6-Dibromopyridine.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b144722#infrared-ir-and-mass-spectrometry-ms-data-for-2-6-dibromopyridine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com